

Proper Disposal of Piconol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Piconol

Cat. No.: B130429

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Ensuring the safe and environmentally responsible disposal of **Piconol** (also known as 2-Pyridinemethanol) is a critical aspect of laboratory safety and chemical management. Adherence to proper disposal protocols is essential to mitigate risks to personnel and the environment. This guide provides detailed procedures for researchers, scientists, and drug development professionals to handle and dispose of **Piconol** in accordance with established safety guidelines.

Piconol is a combustible liquid that is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation.^{[1][2][3]} Therefore, proper handling and disposal are paramount.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **Piconol**.

Property	Value
Molecular Formula	C ₆ H ₇ NO[1][4]
Molecular Weight	109.13 g/mol [3]
Boiling Point	220 °C / 428 °F @ 760 mmHg[4]
Melting Point	5 °C / 41 °F[4]
Density	1.131 g/mL at 25 °C[3]
Flash Point	113 °C / 235.4 °F (closed cup)[3]
Vapor Pressure	0.04 mbar @ 20 °C[4]

Experimental Protocols for Disposal

The disposal of **Piconol** is not a matter of experimental protocol but of strict adherence to established safety guidelines. The primary method of disposal is to engage a licensed hazardous waste disposal company. Do not dispose of **Piconol** down the drain or in regular trash.

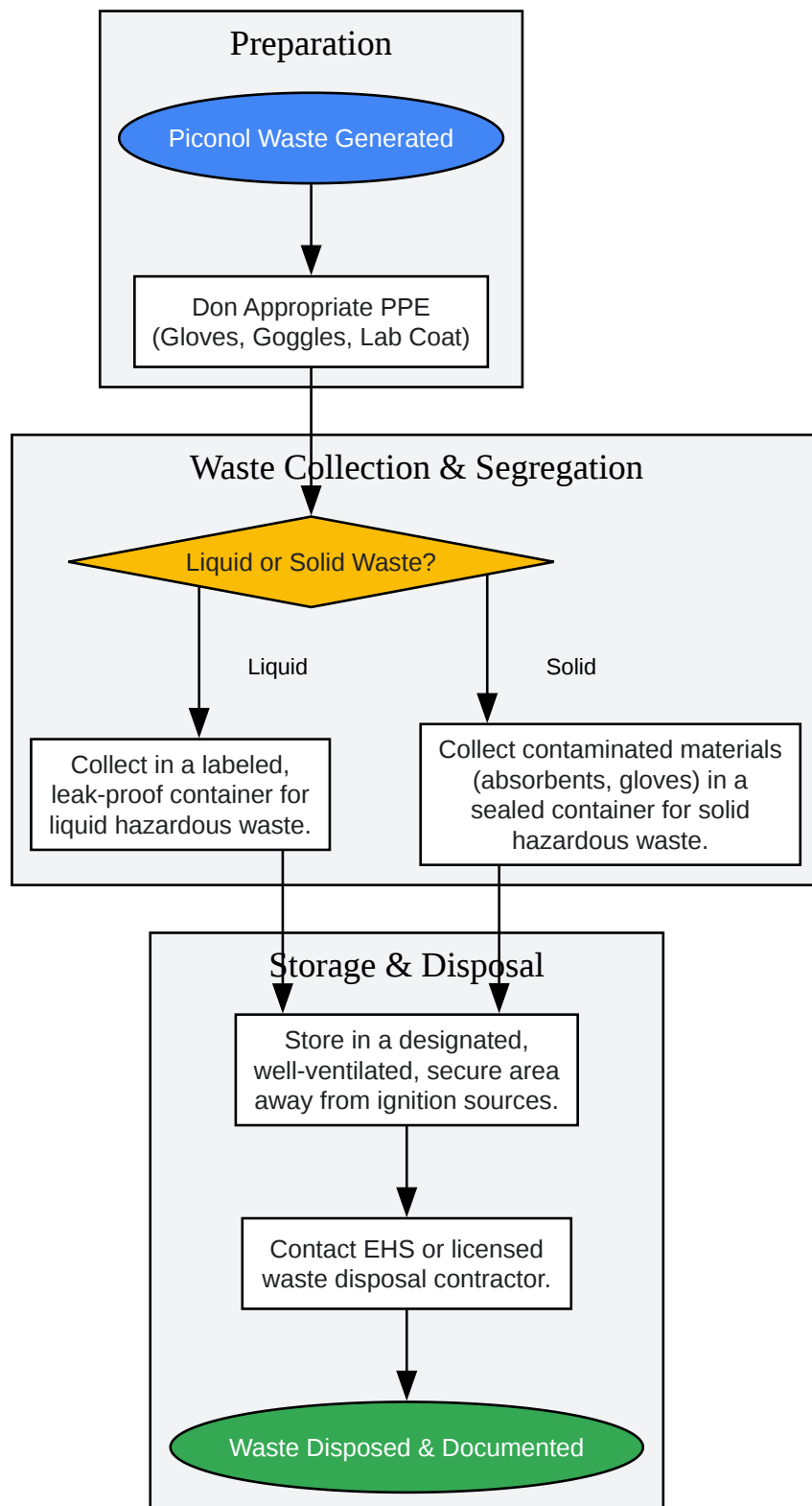
Step-by-Step Disposal Procedure:

- Personal Protective Equipment (PPE): Before handling **Piconol** waste, ensure you are wearing appropriate PPE, including:
 - Chemical-resistant gloves (e.g., nitrile rubber).
 - Safety goggles or a face shield.[3]
 - A lab coat.
 - Use a respirator with an appropriate filter (e.g., type ABEK) if ventilation is inadequate.[3]
- Waste Collection:
 - Collect all liquid **Piconol** waste in a designated, leak-proof, and clearly labeled hazardous waste container. The container should be compatible with pyridine-based compounds.

- For small spills, absorb the **Piconol** with an inert, non-combustible absorbent material (e.g., vermiculite, dry sand, or earth).
- Collect all contaminated materials, such as absorbent pads, gloves, and disposable labware, in a separate, sealed container for solid hazardous waste.
- Labeling:
 - Clearly label the hazardous waste container with the words "Hazardous Waste," the full chemical name "**Piconol**" or "2-Pyridinemethanol," and the associated hazards (e.g., "Harmful," "Irritant").
- Storage:
 - Store the sealed waste container in a well-ventilated, cool, and dry designated hazardous waste storage area.
 - Keep the container away from sources of ignition, heat, strong oxidizing agents, acids, and bases.^[4]
 - Ensure the storage area is secure and accessible only to authorized personnel.
- Arrange for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and proper disposal of the waste.
 - Follow all institutional and local regulations for hazardous waste disposal.
- Record Keeping:
 - Maintain accurate records of the amount of **Piconol** waste generated and the date of disposal, in accordance with your institution's policies and local regulations.

Piconol Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Piconol** waste.



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Caption: **Piconol** Disposal Workflow Diagram

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